

"1-Chloro-2-(methylsulfonyl)ethane" safety data sheet and handling precautions

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Compound of Interest

Compound Name: 1-Chloro-2-(methylsulfonyl)ethane

Cat. No.: B1595581

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An In-depth Technical Guide to the Safe Handling of **1-Chloro-2-(methylsulfonyl)ethane**

For Researchers, Scientists, and Drug Development Professionals

Introduction: Understanding the Molecule

1-Chloro-2-(methylsulfonyl)ethane (CAS No. 50890-51-2) is a bifunctional organic molecule containing both a reactive chloroalkane group and a stable methylsulfonyl group.^{[1][2][3]} Its utility in organic synthesis, particularly in the development of pharmaceutical intermediates and other specialty chemicals, stems from the differential reactivity of these two moieties. The sulfone group acts as a polar, electron-withdrawing feature, while the terminal chloride provides a leaving group for nucleophilic substitution reactions. This dual nature makes it a valuable building block but also necessitates a thorough understanding of its potential hazards to ensure safe handling in a research and development setting.

This guide provides a comprehensive overview of the known properties and safety protocols for **1-Chloro-2-(methylsulfonyl)ethane**. It is designed to empower laboratory personnel with the knowledge to handle this chemical responsibly, minimizing exposure risks and ensuring operational safety.

Section 1: Chemical Identification and Physical Properties

A clear understanding of a chemical's physical properties is the foundation of safe handling, influencing everything from storage conditions to appropriate spill response. While extensive experimental data for this specific compound is not fully published, the available information is summarized below.

Property	Value	Source
CAS Number	50890-51-2	[1]
Molecular Formula	C ₃ H ₇ ClO ₂ S	[1][2]
Molecular Weight	142.61 g/mol	[1][2]
Boiling Point	130-132 °C (at 7 Torr)	[4]
Density	~1.290 g/cm ³ (Predicted)	[4]
Appearance	Data not available	[5]
Synonyms	(2-chloro-ethyl)-methyl sulfone	[5]

Section 2: Hazard Identification and Toxicological Profile

The toxicological properties of **1-Chloro-2-(methylsulfonyl)ethane** have not been fully investigated.[6] However, an analysis of its functional groups—an alkyl chloride and a sulfone—allows for the prediction of potential hazards. Alkylating agents, which this compound can be considered due to the chloroethyl group, are often associated with irritation and potential long-term health effects. Therefore, a cautious approach is mandatory.

2.1 GHS Hazard Classification (Anticipated)

While a specific, official GHS classification is not widely available, the following hazards should be assumed based on the chemical structure and data from related compounds.

Hazard Class	Category	Precautionary Statement
Acute Toxicity, Oral	Category 4 (Harmful)	Harmful if swallowed.
Skin Corrosion/Irritation	Category 2 (Irritant)	Causes skin irritation.[7][8]
Eye Damage/Irritation	Category 2A (Irritant)	Causes serious eye irritation. [8]
Acute Toxicity, Inhalation	Category 4 (Harmful)	Harmful if inhaled.[8]

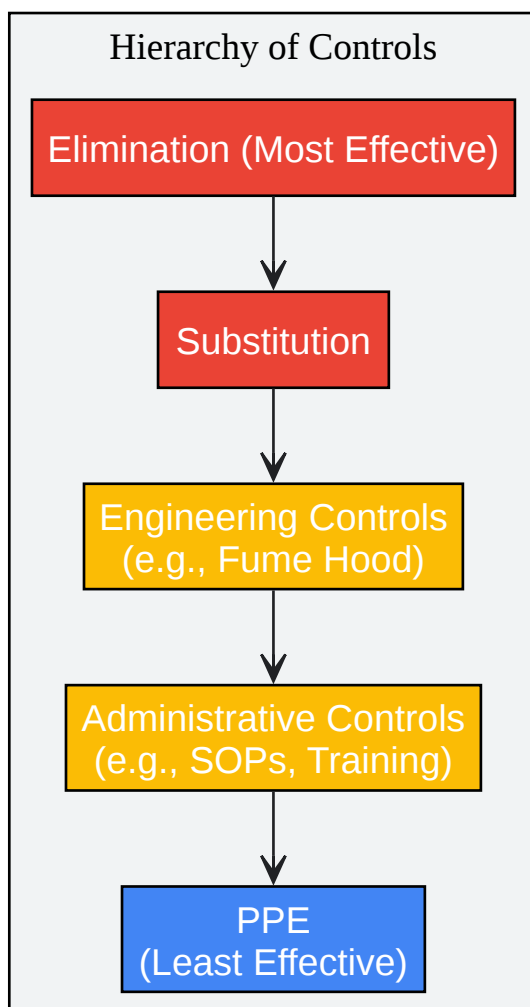
Note: Long-term effects, such as carcinogenicity and mutagenicity, have not been determined. [6] In the absence of data, it is prudent to treat the substance as potentially hazardous and minimize all routes of exposure.

2.2 Causality of Hazards

- Irritation: The electrophilic nature of the carbon atom bonded to the chlorine can lead to alkylation of biological macromolecules in the skin and eyes, triggering an inflammatory response and causing irritation.
- Inhalation Toxicity: The compound's potential volatility, especially if heated, means it can be inhaled.[8] In the respiratory tract, it can cause irritation and potential systemic effects.[6]
- Ingestion Toxicity: Accidental ingestion could lead to systemic toxicity. Standard laboratory practice of never eating or drinking in the lab mitigates this risk.[9]

Section 3: Engineering Controls and Safe Handling

The primary principle of chemical safety is to minimize exposure. This is best achieved through a combination of engineering controls and rigorous handling protocols, a concept known as the "Hierarchy of Controls."



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Caption: The Hierarchy of Controls for chemical safety.

3.1 Engineering Controls

- Chemical Fume Hood: All handling of **1-Chloro-2-(methylsulfonyl)ethane**, including weighing, transferring, and reactions, must be conducted inside a certified chemical fume hood to prevent inhalation of vapors or aerosols.[10]
- Ventilation: The laboratory should be well-ventilated to ensure any fugitive emissions are diluted and removed.[5][11]

3.2 Safe Handling Protocols

- Avoid all contact with skin and eyes.[\[5\]](#)
- Do not breathe vapors or mists.[\[6\]](#)
- Use non-sparking tools, especially when handling larger quantities, to prevent ignition from static discharge.[\[5\]](#)[\[7\]](#)
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.
[\[6\]](#)[\[9\]](#)
- Keep the container tightly closed when not in use.[\[6\]](#)

Section 4: Personal Protective Equipment (PPE)

PPE is the last line of defense and must be used in conjunction with the engineering controls and handling protocols described above.

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	To prevent skin contact and potential irritation or absorption. [12]
Eye Protection	Safety glasses with side-shields or chemical splash goggles.	To protect eyes from splashes or aerosols. [12] [13]
Skin/Body Protection	Laboratory coat. Closed-toe shoes.	To protect skin and clothing from contamination. [11]
Respiratory Protection	Not typically required if handled exclusively within a fume hood.	If there is a risk of exceeding exposure limits (e.g., large spill), a NIOSH-approved respirator should be used. [5] [13]

Section 5: Emergency Procedures

Preparedness is key to mitigating the impact of an accidental release or exposure.

5.1 First Aid Measures

- Inhalation: Remove the individual to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[\[6\]](#)[\[8\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[\[6\]](#)[\[7\]](#) Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[6\]](#)[\[7\]](#) Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[\[6\]](#)[\[10\]](#)

5.2 Spill Response

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.[\[12\]](#)
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.[\[12\]](#)
- Contain: Prevent the spill from spreading or entering drains.[\[12\]](#)
- Absorb: For liquid spills, cover with an inert, non-combustible absorbent material (e.g., sand, vermiculite).[\[14\]](#)
- Collect: Carefully sweep or scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.[\[7\]](#)[\[12\]](#)
- Decontaminate: Clean the spill area thoroughly.

5.3 Fire Fighting Measures

- Extinguishing Media: Use dry chemical powder, carbon dioxide (CO₂), or alcohol-resistant foam.[\[13\]](#)[\[15\]](#)
- Hazards from Combustion: Thermal decomposition can produce toxic and corrosive gases, including sulfur oxides and hydrogen chloride gas.[\[6\]](#)

- Firefighter Protection: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[6\]](#)[\[7\]](#)

Section 6: Storage and Disposal

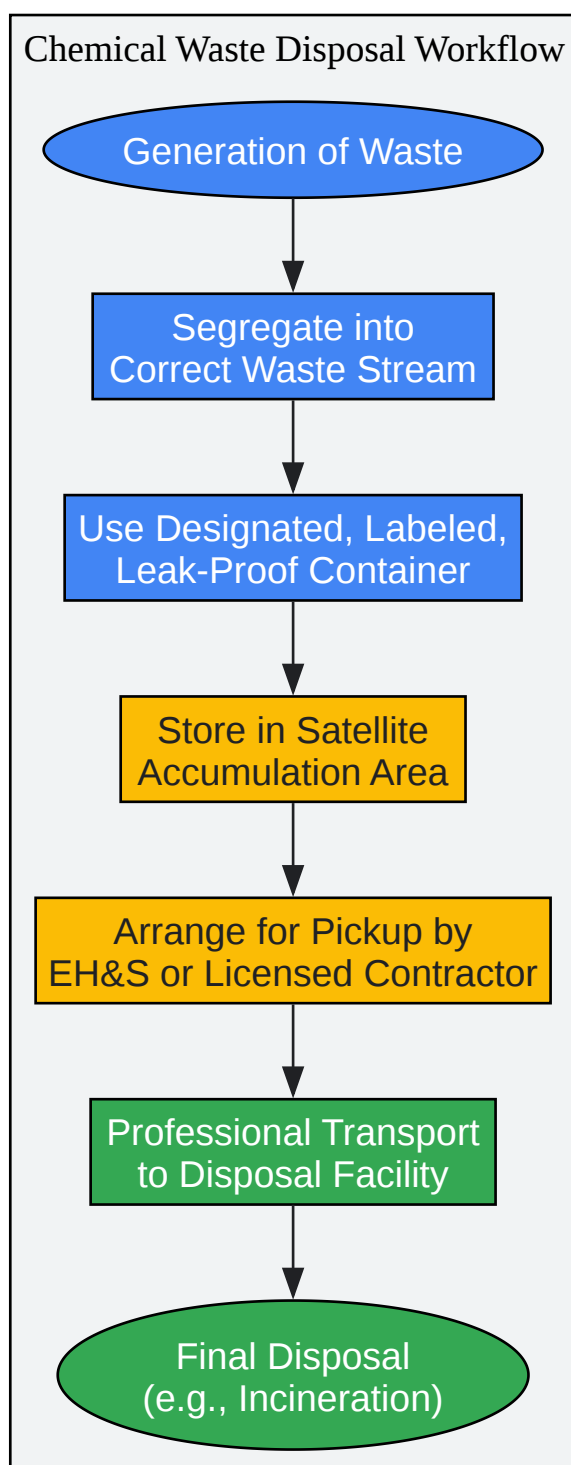
Proper storage and disposal are critical to maintaining a safe laboratory environment and ensuring environmental protection.

6.1 Storage Conditions

- Store in a cool, dry, and well-ventilated area.[\[6\]](#)
- Keep the container tightly closed and sealed.[\[5\]](#)[\[6\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[\[6\]](#)

6.2 Waste Disposal Disposal of **1-Chloro-2-(methylsulfonyl)ethane** and any contaminated materials must be handled as hazardous chemical waste. Adherence to institutional, local, and national regulations is mandatory.[\[5\]](#)[\[12\]](#) Never dispose of this chemical down the drain or in general trash.[\[14\]](#)

The workflow for chemical waste disposal is a self-validating system that ensures safety and compliance at each step.



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Caption: Workflow for the safe disposal of chemical waste.

All contaminated materials, including gloves, absorbent pads, and empty containers, must be collected and disposed of as hazardous waste.[14]

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